

Epiandrosterone Sulfate Sodium Salt-d5: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: **Epiandrosterone Sulfate Sodium Salt-d5**

Cat. No.: **B15556584**

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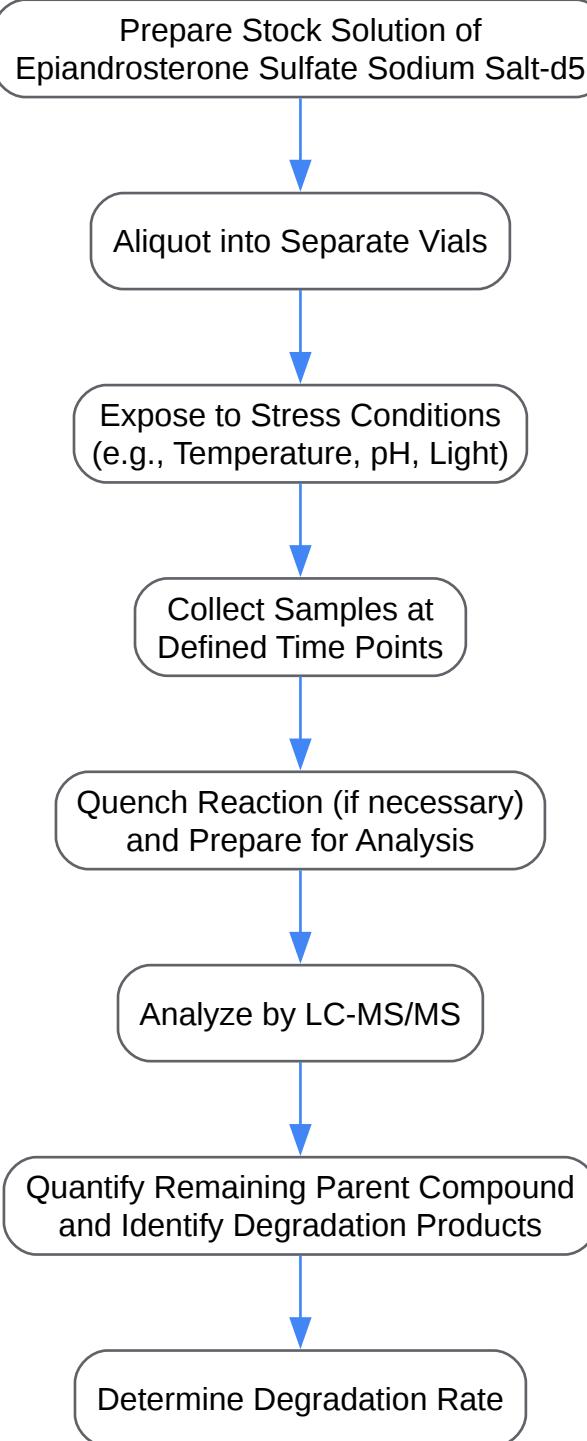
For Researchers, Scientists, and Drug Development Professionals

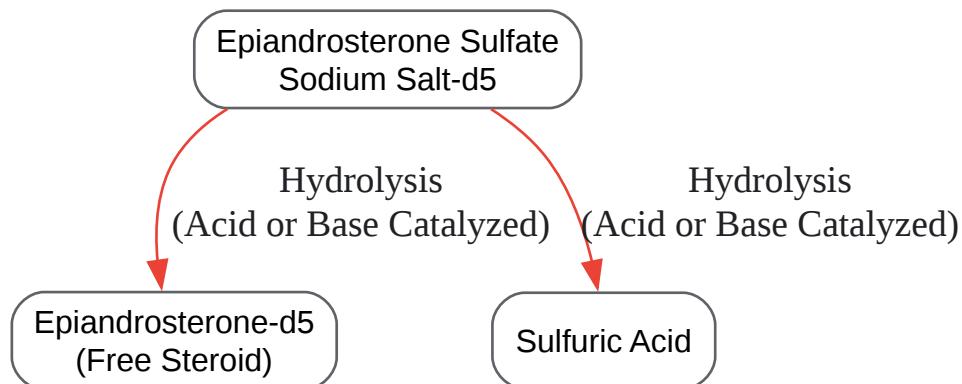
This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Epiandrosterone Sulfate Sodium Salt-d5**. The information presented herein is critical for ensuring the integrity and reliability of this compound in research and development settings.

Core Concepts and Molecular Structure

Epiandrosterone Sulfate is an endogenous steroid sulfate, a sulfated form of the steroid epiandrosterone. The deuterated (d5) version is a stable isotope-labeled compound frequently used as an internal standard in mass spectrometry-based analyses. Understanding the inherent stability of steroid sulfates is fundamental to its proper handling and storage.

Below is a generalized structure of a steroid sulfate, illustrating the core steroid nucleus and the sulfate group.



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